

Application Notes and Protocols for 3-Fluoro-4-methylbenzyl bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzyl bromide

Cat. No.: B126329

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **3-Fluoro-4-methylbenzyl bromide** is a halogenated aromatic compound utilized as an intermediate in pharmaceutical synthesis.^[1] Due to its chemical properties, it is classified as a hazardous substance that causes severe skin burns, and serious eye damage, and is a lachrymator (a substance that causes tearing).^{[2][3]} Strict adherence to safety protocols is imperative to minimize exposure risks and ensure a safe laboratory environment. These application notes provide comprehensive guidelines for the safe handling, storage, and disposal of this reagent.

Chemical and Physical Data

The fundamental properties of **3-Fluoro-4-methylbenzyl bromide** are summarized below.

| Property | Value | Reference |
|-------------------|--|----------------------|
| CAS Number | 145075-44-1 | ^{[2][4][5]} |
| Molecular Formula | C ₈ H ₈ BrF | ^{[1][5]} |
| Molecular Weight | 203.05 g/mol | ^{[1][5]} |
| Synonyms | 4-(bromomethyl)-2-fluoro-1-methylbenzene | ^[2] |
| Appearance | Solid or Light yellow liquid | ^{[3][6]} |

Hazard Identification and Safety

Proper hazard identification is critical for implementing appropriate safety measures. **3-Fluoro-4-methylbenzyl bromide** is a corrosive compound that requires careful handling.

| Hazard Classification | Information | Reference |
|--------------------------|---|---|
| Signal Word | Danger | [2] [3] |
| GHS Pictogram | Corrosive (GHS05) | [7] |
| Hazard Statements | H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage. | [2] |
| Precautionary Statements | P260: Do not breathe dust/fume/gas/mist/vapours/spray. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician. P405: Store locked up. P501: Dispose of contents/container to an approved waste disposal plant. | [2] [3] [8] [9] |
| Other Hazards | Lachrymator (substance which increases the flow of tears). | [3] |

Experimental Protocols: Safe Handling and Storage

The following protocols are designed to minimize the risk of exposure during routine laboratory operations.

- Ventilation: All handling of **3-Fluoro-4-methylbenzyl bromide**, including weighing and transfers, must be conducted inside a certified chemical fume hood with appropriate exhaust ventilation.[\[3\]](#)[\[10\]](#)
- Process Isolation: Whenever feasible, use a closed system to minimize the release of vapors or aerosols.[\[3\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and located close to the workstation.[\[3\]](#)[\[10\]](#) Regularly check that this equipment is functional.

A comprehensive PPE strategy is mandatory to prevent personal contact.

| PPE Category | Specification | Reference |
|-------------------------|--|-----------|
| Eye and Face Protection | Wear chemical safety goggles and a full-face shield. Standard safety glasses are not sufficient. Eye protection must comply with OSHA 29 CFR 1910.133 or European Standard EN166. | [2][10] |
| Skin Protection | Wear a flame-retardant lab coat and chemically impermeable gloves (e.g., nitrile or neoprene). Immediately remove and dispose of gloves upon contamination. Wash hands thoroughly with soap and water after handling.[2][8][9] | |
| Respiratory Protection | If there is a risk of exceeding exposure limits or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors.[10] | |

- Receiving: Upon receipt, inspect the container for any damage or leaks.
- Container: Keep the compound in its original, tightly closed container.[3][9]
- Location: Store in a designated "Corrosives Area" that is cool, dry, and well-ventilated.[3][10]
The storage area should be secured and locked.[8][9]
- Segregation: Store away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[10]

Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate harm.

Immediate action is required in case of any exposure.

| Exposure Route | First Aid Protocol | Reference |
|----------------|---|--|
| Inhalation | 1. Immediately move the affected person to fresh air. 2. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Do not use mouth-to-mouth resuscitation. 3. Seek immediate medical attention. | [2] [10] |
| Skin Contact | 1. Immediately flush the skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. 2. Use a safety shower if available. 3. Seek immediate medical attention. | [2] [3] [10] |
| Eye Contact | 1. Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids. 2. Remove contact lenses if present and easy to do. 3. Immediately call an ophthalmologist or seek emergency medical attention. | [2] [3] |
| Ingestion | 1. Do NOT induce vomiting. 2. Rinse the mouth thoroughly with water. 3. Never give anything by mouth to an unconscious person. 4. Call a physician or Poison Control Center immediately. | [2] [3] [10] |

- Evacuation: Immediately evacuate all non-essential personnel from the spill area.[\[8\]](#)

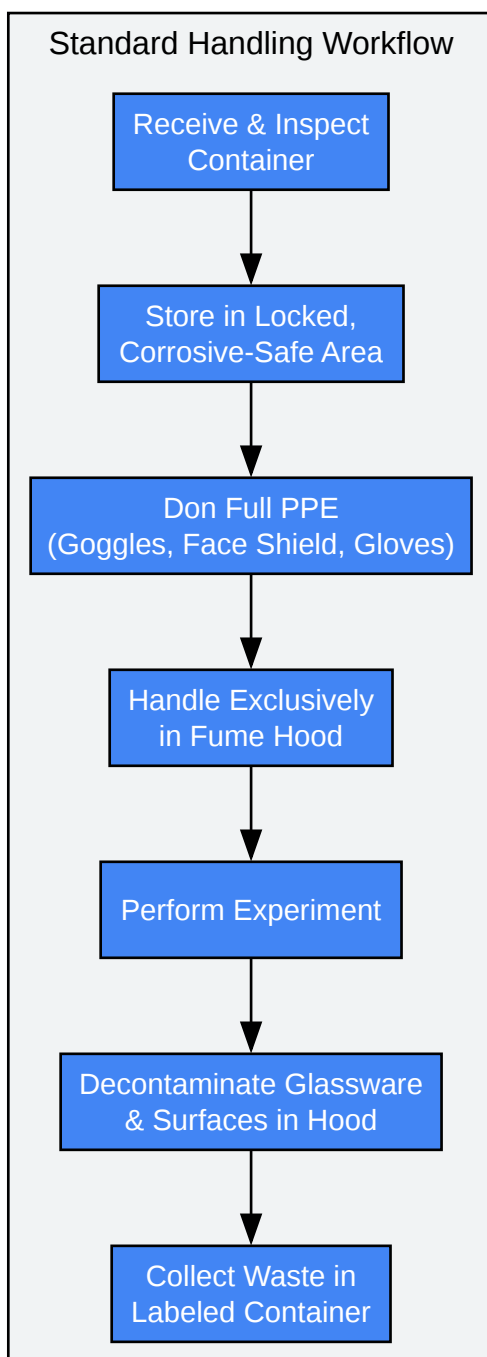
- Ventilation and Ignition: Ensure the area is well-ventilated and remove all sources of ignition.
[8][9]
- Personal Protection: Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[8][11]
- Containment: Prevent the spill from spreading or entering drains.[8]
- Absorption: For liquid spills, cover and absorb the material with an inert, non-combustible absorbent material such as sand, silica gel, or vermiculite.[10][11] For solid spills, carefully sweep or scoop the material, avoiding dust generation.[9]
- Collection: Collect the absorbed material and contaminated debris into a suitable, labeled, and closed container for hazardous waste disposal.[9][10]
- Decontamination: Decontaminate the spill area thoroughly. Wash all protective clothing and equipment before reuse.[11]

Disposal Protocol

- Waste Classification: **3-Fluoro-4-methylbenzyl bromide** and any materials contaminated with it must be treated as hazardous waste.[10]
- Containerization: Collect waste in its original container or a designated, properly labeled hazardous waste container. Do not mix with other waste streams.
- Disposal: Arrange for disposal through a licensed and approved waste disposal facility. All disposal activities must comply with local, regional, and national environmental regulations.
[8][10] Do not pour down the drain or dispose of in general trash.[8][10]

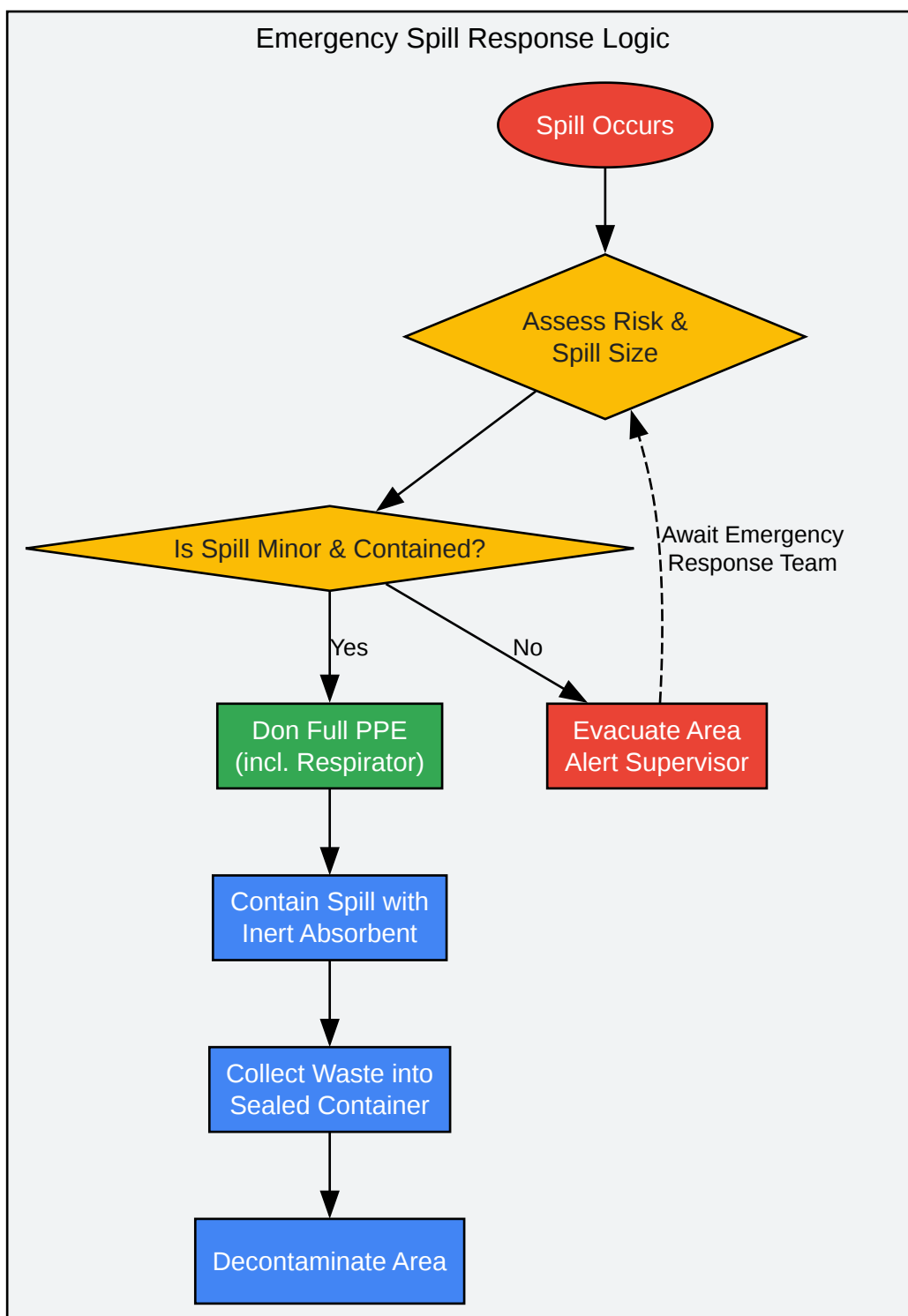
Visual Workflows

The following diagrams illustrate the key workflows for handling and responding to emergencies involving **3-Fluoro-4-methylbenzyl bromide**.



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Caption: Workflow for the routine handling of **3-Fluoro-4-methylbenzyl bromide**.



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Caption: Decision-making logic for responding to a chemical spill.

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- To cite this document: BenchChem. [Application Notes and Protocols for 3-Fluoro-4-methylbenzyl bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126329#safe-handling-and-disposal-of-3-fluoro-4-methylbenzyl-bromide]

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